

An In-depth Technical Guide to Dibromochloroacetonitrile

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Compound of Interest

Compound Name: *Dibromochloroacetonitrile*

CAS No.: *144772-39-4*

Cat. No.: *B141495*

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This guide provides a comprehensive technical overview of **Dibromochloroacetonitrile** (DBCAN), a significant disinfection byproduct (DBP) encountered in water treatment processes. Designed for researchers, toxicologists, and environmental scientists, this document delves into the fundamental physicochemical properties, analytical methodologies for detection, and the toxicological implications of DBCAN exposure.

Core Identity and Physicochemical Properties

Dibromochloroacetonitrile is a halogenated acetonitrile, a class of compounds that has garnered significant scientific interest due to their prevalence in disinfected water and potential health effects.^[1] Its formation and properties are a direct consequence of its chemical structure.

Molecular Formula and Structure

The molecular formula for **Dibromochloroacetonitrile** is C_2Br_2ClN .^{[2][3]} Structurally, it consists of an acetonitrile core where the two hydrogen atoms of the methyl group have been substituted by two bromine atoms and one chlorine atom. This high degree of halogenation significantly influences its chemical reactivity and physical properties.

Physicochemical Data Summary

The essential physicochemical properties of **Dibromochloroacetonitrile** are summarized in the table below. These parameters are critical for predicting its environmental fate, designing analytical extraction methods, and understanding its toxicokinetics.

Property	Value	Source(s)
CAS Number	144772-39-4	[2][3]
Molecular Weight	233.29 g/mol	[2][3]
Molecular Formula	C ₂ Br ₂ CIN	[2][3][4]
Density	2.5 ± 0.1 g/cm ³	[2]
Boiling Point	118.2 ± 35.0 °C at 760 mmHg	[2]
LogP (Octanol/Water Partition Coeff.)	2.86	[2]
Vapor Pressure	16.8 ± 0.2 mmHg at 25°C	[2]
Synonyms	2,2-Dibromo-2-chloroacetonitrile	[3]

Environmental Formation and Significance

Dibromochloroacetonitrile is not a commercially produced chemical but rather an unintended byproduct of water disinfection.[5] Its presence in drinking water is a direct result of chemical reactions between disinfectants and naturally occurring organic and inorganic matter in the source water.

Mechanism of Formation

The primary pathway for DBCAN formation involves the reaction of strong oxidizing disinfectants, such as chlorine or ozone, with natural organic matter (NOM).[1][5] This process is significantly influenced by the presence of bromide ions (Br⁻) in the source water.

- The Role of Precursors: NOM, which includes substances like humic and fulvic acids derived from decaying plant and animal matter, as well as specific amino acids, provides the

necessary carbon and nitrogen backbone.[5]

- The Role of Disinfectants: Chlorine (in the form of hypochlorous acid) or ozone acts as the oxidizing agent that breaks down NOM into smaller, more reactive fragments.
- The Role of Bromide: In waters with elevated bromide levels, the disinfectant oxidizes bromide to form hypobromous acid. This species is a more potent halogenating agent than hypochlorous acid, leading to the preferential formation of brominated DBPs, including DBCAN.[6] A shift from chlorinated to brominated byproducts is commonly observed in such conditions.[6]

This formation chemistry explains why the concentration and specific speciation of haloacetonitriles can vary significantly between different water treatment facilities, depending on their source water quality and treatment practices.[5]

Analytical Methodology: Detection and Quantification

Accurate quantification of **Dibromochloroacetonitrile** in aqueous matrices is essential for regulatory compliance, exposure assessment, and toxicological studies. The standard approach involves liquid-liquid extraction followed by gas chromatography.

Causality in Method Selection

The selection of Gas Chromatography with an Electron Capture Detector (GC-ECD), as outlined in methodologies like U.S. EPA Method 551.1, is based on sound chemical principles: [7]

- Volatility: Haloacetonitriles like DBCAN are semi-volatile, making them amenable to separation in the gas phase via GC.
- Sensitivity: The presence of three electronegative halogen atoms (two bromine, one chlorine) makes DBCAN highly responsive to an Electron Capture Detector. The ECD is exceptionally sensitive to halogenated compounds, allowing for the detection of trace concentrations (in the µg/L range) typical in drinking water.[8]

- Extraction: A non-polar solvent like methyl-tert-butyl ether (MTBE) is used for liquid-liquid extraction.^[7] Based on DBCAN's relatively high LogP value, it preferentially partitions from the aqueous phase (water sample) into the organic solvent, effectively concentrating the analyte for analysis.

Standard Analytical Workflow Protocol (Based on EPA Method 551.1)

- Sample Collection & Preservation: Collect a 35-40 mL water sample in a vial containing a reducing agent (e.g., ammonium chloride or sodium sulfite) to quench any residual disinfectant, preventing further DBP formation post-collection.
- Extraction:
 - Add 2 mL of methyl-tert-butyl ether (MTBE) to the 35 mL sample.^[7]
 - Shake vigorously for 1-2 minutes to facilitate the transfer of DBCAN from the aqueous to the organic phase.
 - Allow the phases to separate. The MTBE layer, containing the analyte, will be on top.
- Analysis:
 - Carefully transfer a portion of the MTBE extract into an autosampler vial.
 - Inject 2 μ L of the extract into a GC-ECD system equipped with a fused silica capillary column.^[7]
- Quantification:
 - Run a series of aqueous calibration standards through the same extraction and analysis procedure.^[7]
 - Generate a calibration curve by plotting the instrument response against the known concentrations of the standards.

- Determine the concentration of DBCAN in the sample by comparing its instrument response to the calibration curve.

Analytical Workflow Diagram

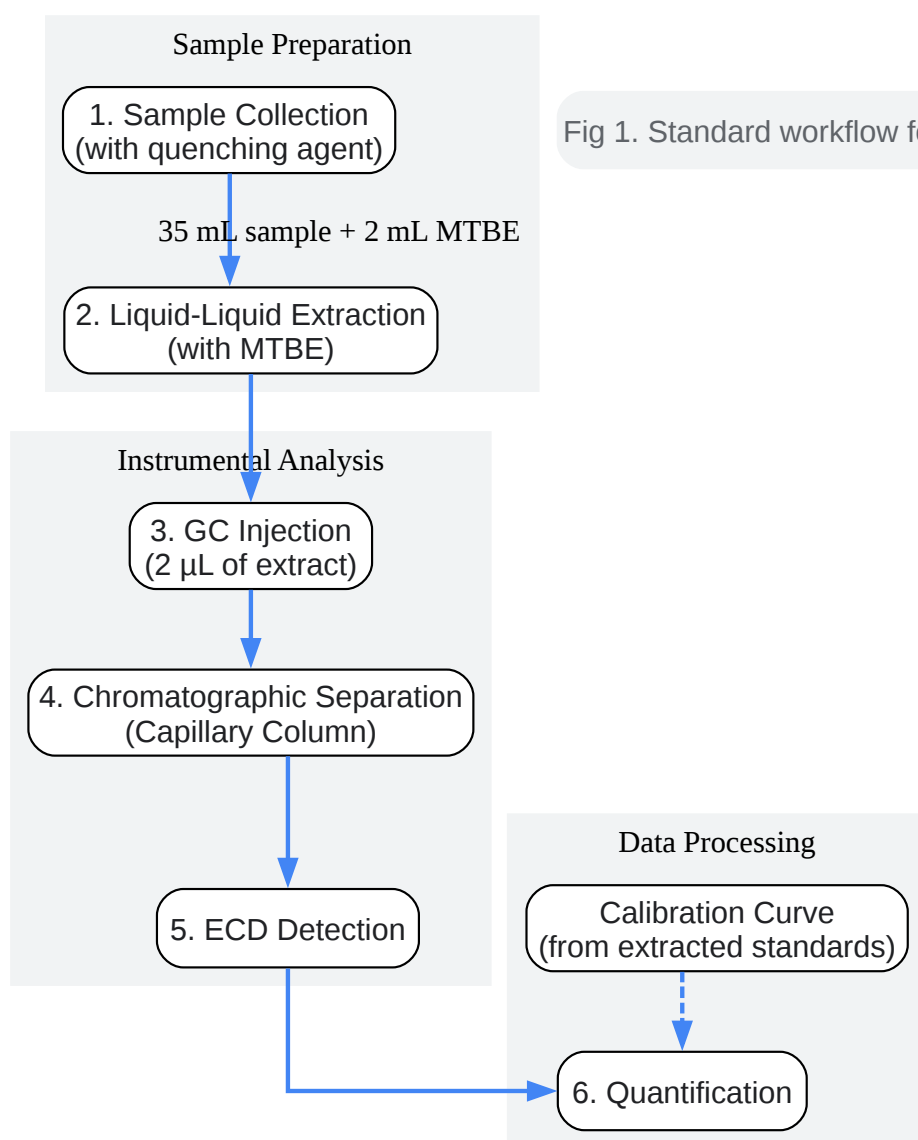


Fig 1. Standard workflow for DBCAN analysis.

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Caption: Fig 1. Standard workflow for DBCAN analysis via LLE and GC-ECD.

Toxicological Profile and Health Implications

The study of **Dibromochloroacetonitrile**'s toxicity is crucial for understanding the potential health risks associated with long-term exposure through drinking water. Research indicates that DBCAN can exert cytotoxic and genotoxic effects through multiple mechanisms.

Genotoxicity and Carcinogenicity

While classified by IARC as "not classifiable as to its carcinogenicity to humans" (Group 3), studies have shown that DBCAN can induce DNA damage.[8] It has been reported to cause DNA breaks and increase sister chromatid exchange in mammalian cells.[9] Unlike some mutagens, DBCAN's carcinogenic potential may stem from its ability to disrupt cellular processes that maintain genomic integrity.[10] Specifically, research suggests DBCAN may promote cancer by perturbing the S phase of the cell cycle and blocking the Chk1-dependent response to replication fork damage.[9]

Cellular Mechanism of Toxicity: Oxidative Stress

A primary mechanism underlying DBCAN's toxicity is the induction of oxidative stress.[11] Exposure to DBCAN has been shown to trigger apoptosis (programmed cell death) in rat intestinal epithelial cells. This process is mechanistically linked to a severe redox imbalance within the cells.

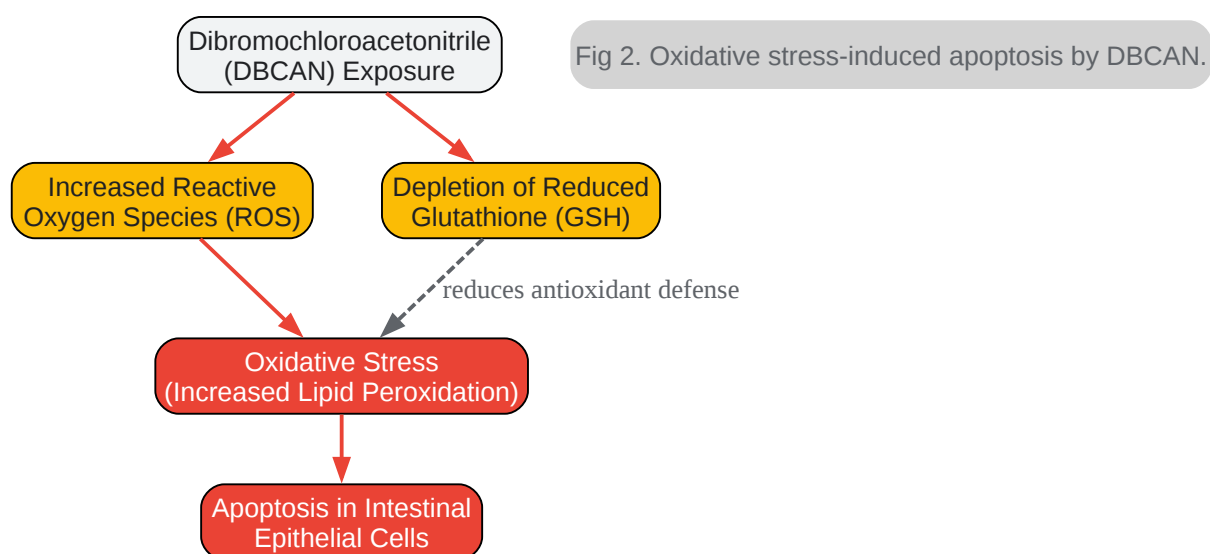
The proposed pathway is as follows:

- **Exposure:** DBCAN enters the intestinal epithelial cells.
- **Redox Imbalance:** The compound's metabolism or presence leads to an increase in reactive oxygen species (ROS).
- **Glutathione Depletion:** This is followed by a significant depletion of reduced glutathione (GSH), a critical intracellular antioxidant.[11]
- **Oxidative Damage:** The lack of sufficient antioxidants allows ROS to damage cellular components, evidenced by increased levels of malondialdehyde (MDA), a marker of lipid peroxidation.[11]

- Apoptosis: The overwhelming oxidative stress ultimately triggers the apoptotic cascade, leading to cell death.

This pathway highlights how chronic exposure could compromise the integrity of the gastrointestinal lining.

Diagram of Proposed Toxicological Pathway



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Caption: Fig 2. Proposed pathway of oxidative stress-induced apoptosis by DBCAN.

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